

Application Notes and Protocols for the Use of SEW2871 in Cell Culture

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Compound of Interest

Compound Name: REV 2871

Cat. No.: B1671089

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Introduction

SEW2871 is a potent and selective agonist of the Sphingosine-1-Phosphate Receptor 1 (S1P1).^[1] As a cell-permeable compound, it is a valuable tool for studying S1P1-mediated signaling pathways in various in vitro models. This document provides detailed protocols for the proper dissolution and application of SEW2871 in cell culture experiments to ensure reproducible and reliable results.

Data Presentation

Table 1: Chemical Properties and Solubility of SEW2871

Property	Value	Source
Molecular Weight	440.36 g/mol	
Formula	C ₂₀ H ₁₀ F ₆ N ₂ OS	
Solubility		
DMSO	Up to 56.77 mM (25 mg/mL)	[2]
20 mM (8.81 mg/mL)	[1]	
Ethanol	Up to 45.42 mM (20 mg/mL)	[2]
20 mM (8.81 mg/mL)	[1]	

Note: The use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[2] For some preparations, ultrasonication may be needed to fully dissolve the compound.[2]

Table 2: Recommended Storage Conditions for SEW2871 Solutions

Solution Type	Storage Temperature	Duration	Source
Powder	-20°C	3 years	[3]
Stock Solution in DMSO	-80°C	6 months	[2]
-20°C	1 month	[2]	

Recommendation: To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.[3]

Experimental Protocols

Protocol 1: Preparation of a 20 mM SEW2871 Stock Solution in DMSO

Materials:

- SEW2871 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips

Procedure:

- Calculate the required mass of SEW2871:
 - To prepare 1 mL of a 20 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 20 \text{ mmol/L} \times 0.001 \text{ L} \times 440.36 \text{ g/mol} = 8.8072 \text{ mg}$
- Weigh the SEW2871 powder:
 - Carefully weigh out approximately 8.81 mg of SEW2871 powder and place it in a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the SEW2871 powder.
- Ensure complete dissolution:
 - Vortex the tube thoroughly. If necessary, use an ultrasonic bath to ensure the compound is fully dissolved. Visually inspect the solution to confirm there are no visible particles.
- Storage:
 - Aliquot the 20 mM stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile microcentrifuge tubes.

- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[2\]](#)

Protocol 2: Preparation of Working Solutions and Treatment of Cells

Important Considerations:

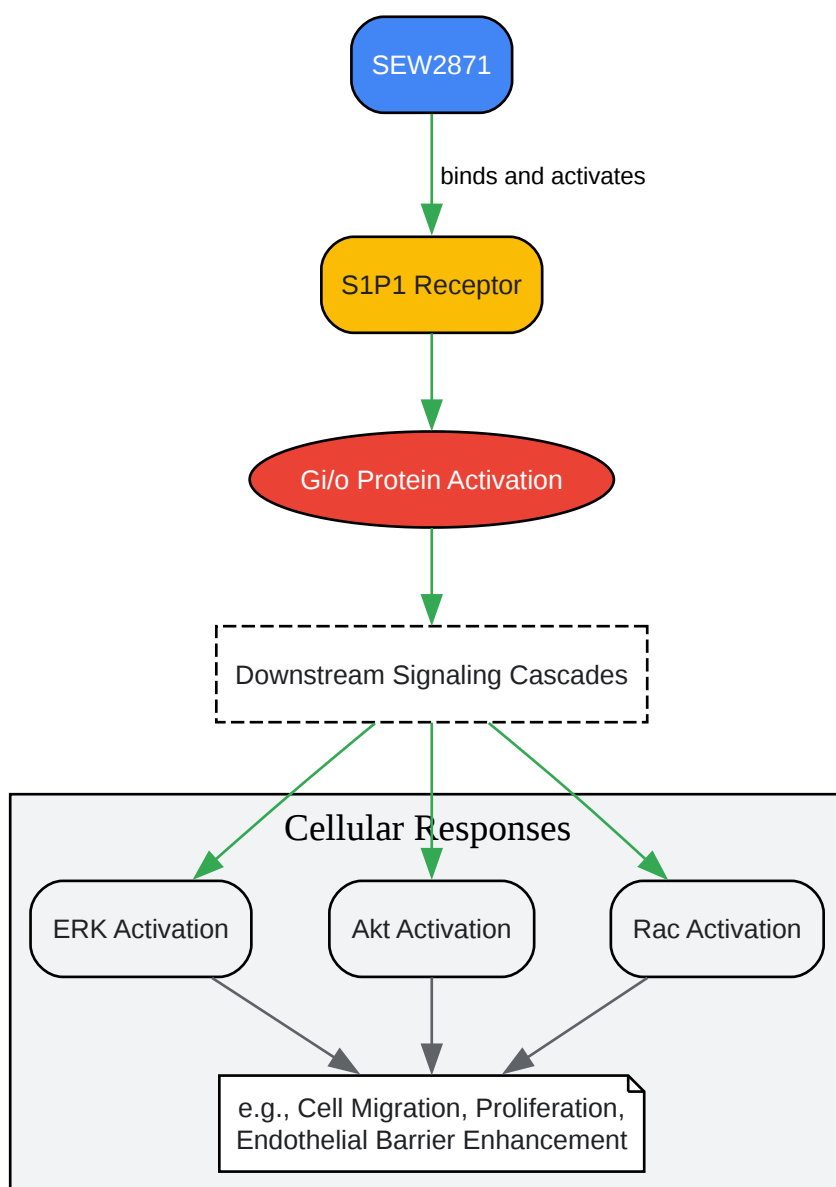
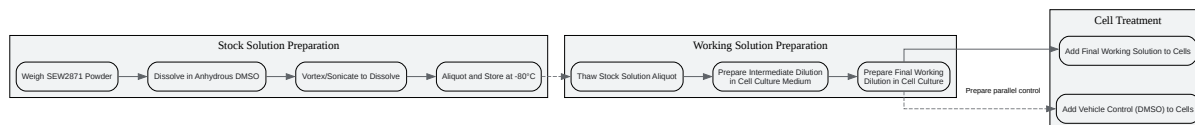
- **Final DMSO Concentration:** The final concentration of DMSO in the cell culture medium should be kept as low as possible to avoid cytotoxic effects. A concentration of $\leq 0.1\%$ is generally considered safe for most cell lines, while some may tolerate up to 0.5%.[\[4\]](#)[\[5\]](#)[\[6\]](#) It is crucial to determine the specific tolerance of your cell line with a DMSO vehicle control experiment.
- **Intermediate Dilutions:** To avoid precipitation of SEW2871 upon dilution into aqueous cell culture medium, it is recommended to perform one or more intermediate dilution steps.

Example: Preparing a 100 nM final concentration of SEW2871 in a 2 mL well of a 6-well plate:

- **Thaw the Stock Solution:**
 - Thaw one aliquot of the 20 mM SEW2871 stock solution at room temperature.
- **Prepare an Intermediate Dilution (e.g., 20 μ M):**
 - Dilute the 20 mM stock solution 1:1000 in sterile cell culture medium. For example, add 1 μ L of the 20 mM stock to 999 μ L of pre-warmed cell culture medium. This results in a 20 μ M intermediate solution. Mix thoroughly by gentle pipetting.
- **Prepare the Final Working Solution:**
 - To achieve a final concentration of 100 nM in 2 mL of media, you will need to add a specific volume of the 20 μ M intermediate solution. Use the following calculation ($C_1V_1 = C_2V_2$):
 - $(20,000 \text{ nM})(V_1) = (100 \text{ nM})(2000 \mu\text{L})$
 - $V_1 = (100 * 2000) / 20000 = 10 \mu\text{L}$

- Add 10 μL of the 20 μM intermediate solution to the well containing the cells and 1990 μL of cell culture medium. The final volume will be 2 mL, and the final concentration of SEW2871 will be 100 nM.
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to a separate well. In this example, the final DMSO concentration would be negligible and well below the 0.1% threshold.

Mandatory Visualizations



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References

- 1. SEW 2871 | Sphingosine-1-Phosphate Receptors | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.cn [medchemexpress.cn]
- 4. lifetein.com [lifetein.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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